Mass Spectrometry Fragmentation Pattern of 4-Isopropyl-3-methylaniline

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Compound of Interest

Compound Name:	*4-Isopropyl-3-methylaniline*
CAS No.:	*4534-10-5*
Cat. No.:	*B3267561*

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals[1]

Executive Summary: The Structural Challenge

4-Isopropyl-3-methylaniline (CAS 4534-10-5), also known as 3-methyl-4-isopropylaniline, represents a critical intermediate in the synthesis of agrochemicals and pharmaceuticals.[1] Its structural integrity is defined by the specific para arrangement of the amino and isopropyl groups, with a meta methyl substituent.[1]

In high-throughput screening and metabolic profiling, this compound is frequently confused with its positional isomers—most notably Carvacrylamine (2-methyl-5-isopropylaniline) and Thymylamine (2-isopropyl-5-methylaniline).[1] While all three share a molecular ion (M+) of 149 m/z and a base peak of 134 m/z, their fragmentation kinetics and retention behaviors differ due to steric and electronic "ortho effects."[1][2]

This guide provides a definitive technical breakdown of the fragmentation pattern, distinguishing features, and validated experimental protocols for the unambiguous identification

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of **4-Isopropyl-3-methylaniline**.[1]

Instrumentation & Methodology

To ensure reproducibility, the following Electron Ionization (EI) parameters are established as the industry standard for this analysis.

Parameter	Setting	Rationale
Ionization Mode	Electron Ionization (EI)	Hard ionization is required to induce the characteristic benzylic cleavage.[1][2]
Electron Energy	70 eV	Standardizes fragmentation efficiency for library matching (NIST/Wiley).[1][2]
Source Temp	230°C	Prevents condensation of the amine while minimizing thermal degradation.
Transfer Line	280°C	Ensures efficient transport of the semi-volatile aniline derivative.
Column	5% Phenyl-methylpolysiloxane	Non-polar stationary phases (e.g., HP-5MS) provide boiling-point separation crucial for isomer resolution.[1]

Fragmentation Analysis: The Mechanistic Pathway[1]

The Molecular Ion (M+[1][2] •)

- m/z 149 (Intensity: ~60-70%)[1][2]
  - The molecule yields a stable radical cation [M]+[1][2]• upon electron impact.

- Nitrogen Rule: The odd molecular weight (149 Da) confirms the presence of an odd number of nitrogen atoms (1).[2]
- Stability: The aromatic ring stabilizes the charge, resulting in a prominent molecular ion peak, unlike aliphatic amines where the M+ is often weak.[1]

The Base Peak: Benzylic Cleavage (M - 15)[1][2]

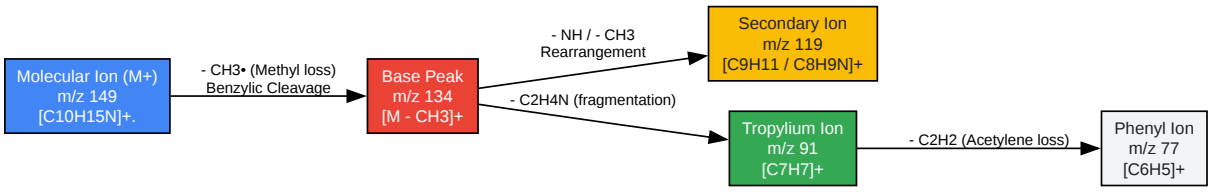
- m/z 134 (Intensity: 100%)[1][2][3]
  - Mechanism: The dominant fragmentation pathway is the loss of a methyl radical ([1][2]•CH_3) from the isopropyl group.[2][3]
  - Driving Force: This cleavage creates a resonance-stabilized benzylic cation.[1] In **4-Isopropyl-3-methylaniline**, the positive charge can delocalize effectively into the ring, further stabilized by the electron-donating amino group.[1]
  - Comparison: This pathway is universal to isopropyl-substituted aromatics (cumene derivatives), making m/z 134 the diagnostic anchor point.[1][2]

Secondary Fragmentation[2]

- m/z 119 (Loss of NH[1][2]• or Ring Contraction)
  - From the m/z 134 ion, further loss of neutral fragments (such as NH or CH_3) leads to m/z 119.[1][2] In isomers like Carvacrylamine, this peak is significant (~10-15%).[1][2]
- m/z 91 (Tropylium Ion)[1][2]
  - Characteristic of alkylbenzenes, the formation of the seven-membered tropylium ring ($C_7H_7^+$) occurs after the loss of the amine and remaining alkyl fragments.[1]
- m/z 77 (Phenyl Cation)
  - Indicates the final degradation of the aromatic core ($C_6H_5^+$).[2]

Visualization of Fragmentation Pathway

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Caption: Mechanistic fragmentation pathway of **4-Isopropyl-3-methylaniline** under 70 eV Electron Ionization.

Comparative Analysis: Target vs. Isomers

The mass spectra of **4-Isopropyl-3-methylaniline** and its isomers are strikingly similar.[1] Differentiation requires analyzing the Relative Abundance (RA) of minor ions and Retention Time (RT).[1][2]

Feature	4-Isopropyl-3-methylaniline **(Target)**	Carvacrylamine **(Isomer)**	Thymylamine **(Isomer)**
Structure	4-iPr, 3-Me (Amino para to iPr)	5-iPr, 2-Me (Amino ortho to Me)	2-iPr, 5-Me (Amino ortho to iPr)
Base Peak	m/z 134	m/z 134	m/z 134
Ortho Effect	Minimal. Substituents are meta/para.[1][2]	Moderate. Amino/Methyl interaction.	High. Amino/Isopropyl interaction.
m/z 106	Low intensity (<5%)	Moderate intensity (~5-8%)	Higher intensity (due to H-transfer)
m/z 119	Moderate	Significant	Moderate
RT (Non-polar)	Late Eluter (Higher BP due to symmetry)	Mid Eluter	Early Eluter (Steric shielding)

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Key Differentiator: The Thymylamine isomer (Amino ortho to Isopropyl) often exhibits a more complex spectrum in the lower mass region due to the "Ortho Effect," where the amine hydrogen can interact with the isopropyl group, facilitating the loss of neutral propylene (m/z 149 → m/z 107/106).[1][2] The target molecule, with the amino group isolated from the isopropyl, shows a "cleaner" transition from 149 to 134.[1]

Experimental Protocols

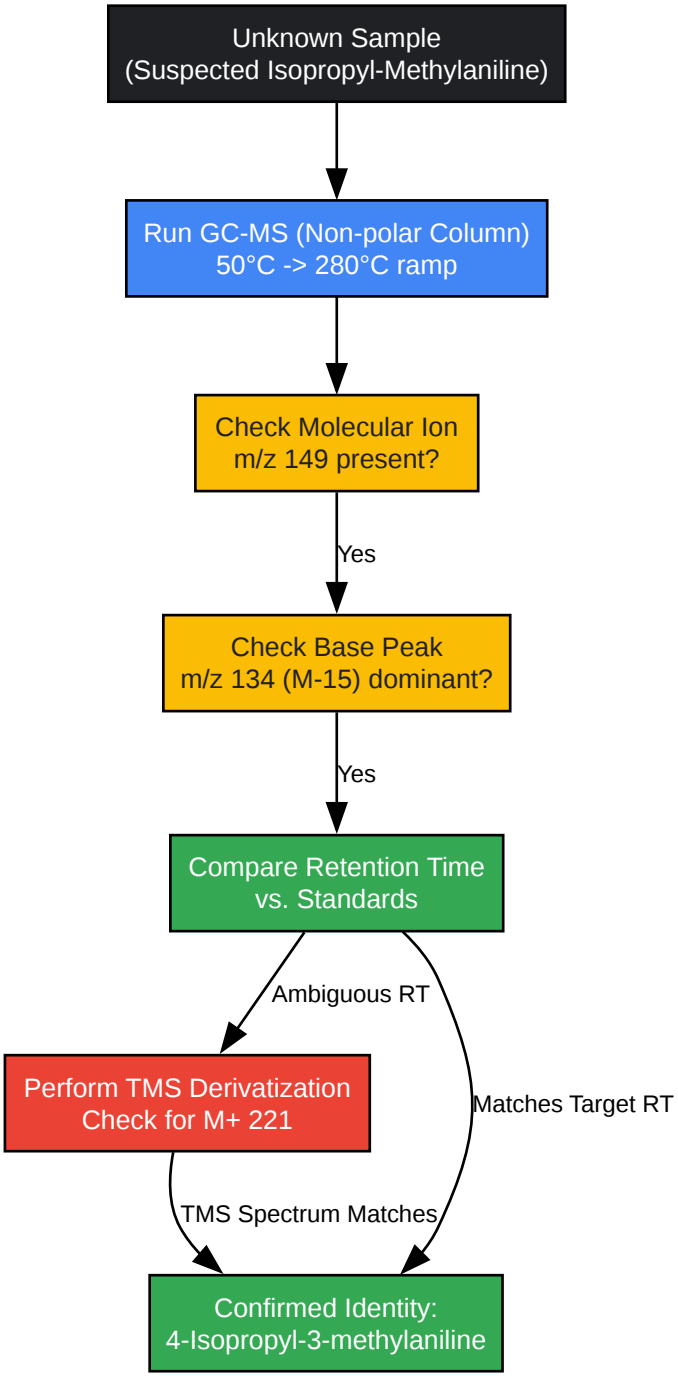
Sample Preparation (GC-MS)

To prevent peak tailing caused by the primary amine interacting with silanol groups in the liner or column:

- Solvent: Dissolve 1 mg of sample in 1 mL of Dichloromethane (DCM) or Ethyl Acetate.
- Derivatization (Optional but Recommended):
  - Add 50 µL of MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide).[1][2]
  - Incubate at 60°C for 30 minutes.
  - Result: The TMS-derivative (M+ 221) improves peak shape and shifts the mass spectrum, providing a secondary confirmation point.[1][2]

Identification Workflow

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Caption: Step-by-step decision tree for the identification of **4-Isopropyl-3-methylaniline**.

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